

# An In-depth Technical Guide to N-methyl-4,4-difluoromodafinil

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## Compound of Interest

Compound Name: Modafiendz

Cat. No.: B593385

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## Introduction

N-methyl-4,4-difluoromodafinil, also known by synonyms such as **Modafiendz**, N-methylbisfluoromodafinil, and dehydroxyfluorafinil, is a synthetic N-methylated analog of flmodafinil (CRL-40,940) and a bis-fluoro derivative of modafinil.[1][2][3] It is classified as a nootropic agent and has been identified in products marketed as cognitive enhancers.[4][5] Despite its availability through online vendors, N-methyl-4,4-difluoromodafinil has not been approved for medical use and has a limited history of formal research into its pharmacological and toxicological profile.[2] This guide provides a comprehensive overview of the current technical knowledge regarding this compound, including its chemical properties, presumed mechanism of action, and available analytical data.

## Chemical and Physical Properties

N-methyl-4,4-difluoromodafinil is a synthetic molecule belonging to the benzhydryl class of compounds.[2] Its structure is characterized by two 4-fluorophenyl rings attached to a central carbon, which is also bonded to a sulfinylmethylacetamide group with a methyl substitution on the amide nitrogen.

Property	Value	Reference
IUPAC Name	2-[[bis(4-fluorophenyl)methyl]sulfinyl]-N-methylacetamide	[1]
Molecular Formula	C <sub>16</sub> H <sub>15</sub> F <sub>2</sub> NO <sub>2</sub> S	[1]
Molecular Weight	323.36 g/mol	[3]
CAS Number	1613222-54-0	[1]
Appearance	Neat solid	[1]
Purity	≥98% (as an analytical reference material)	[1]

## Synthesis

A specific, peer-reviewed synthesis protocol for N-methyl-4,4-difluoromodafinil is not readily available in the scientific literature. However, its synthesis can be logically inferred from the known synthesis of its parent compound, flmodafinil (CRL-40,940), followed by N-methylation of the primary amide.

## Proposed Synthetic Pathway

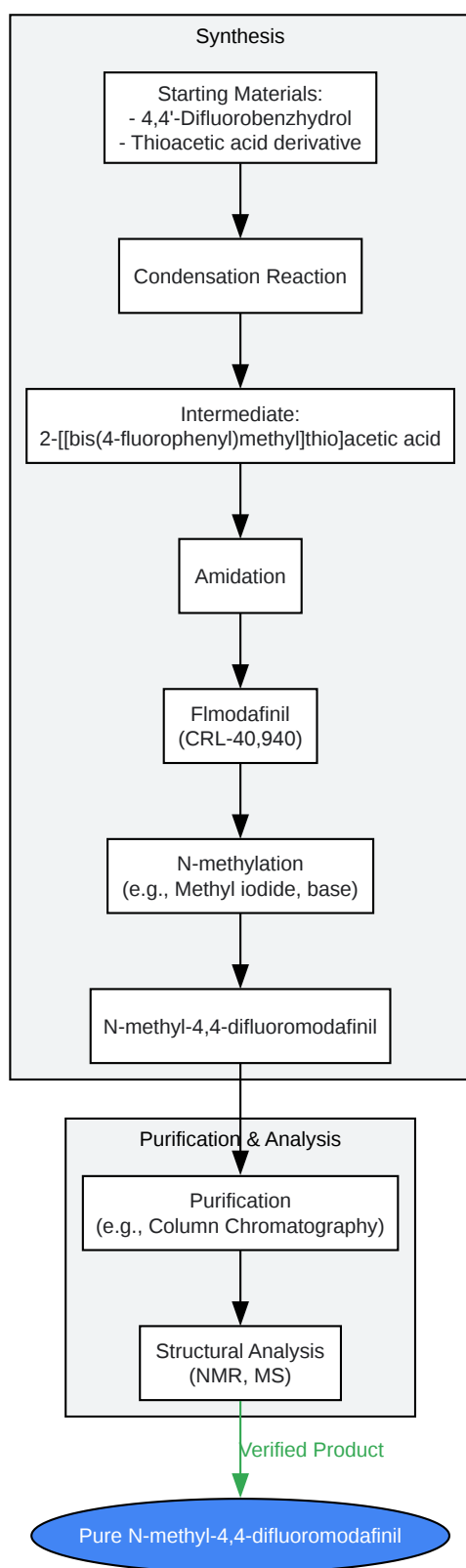
The synthesis would likely involve a two-step process:

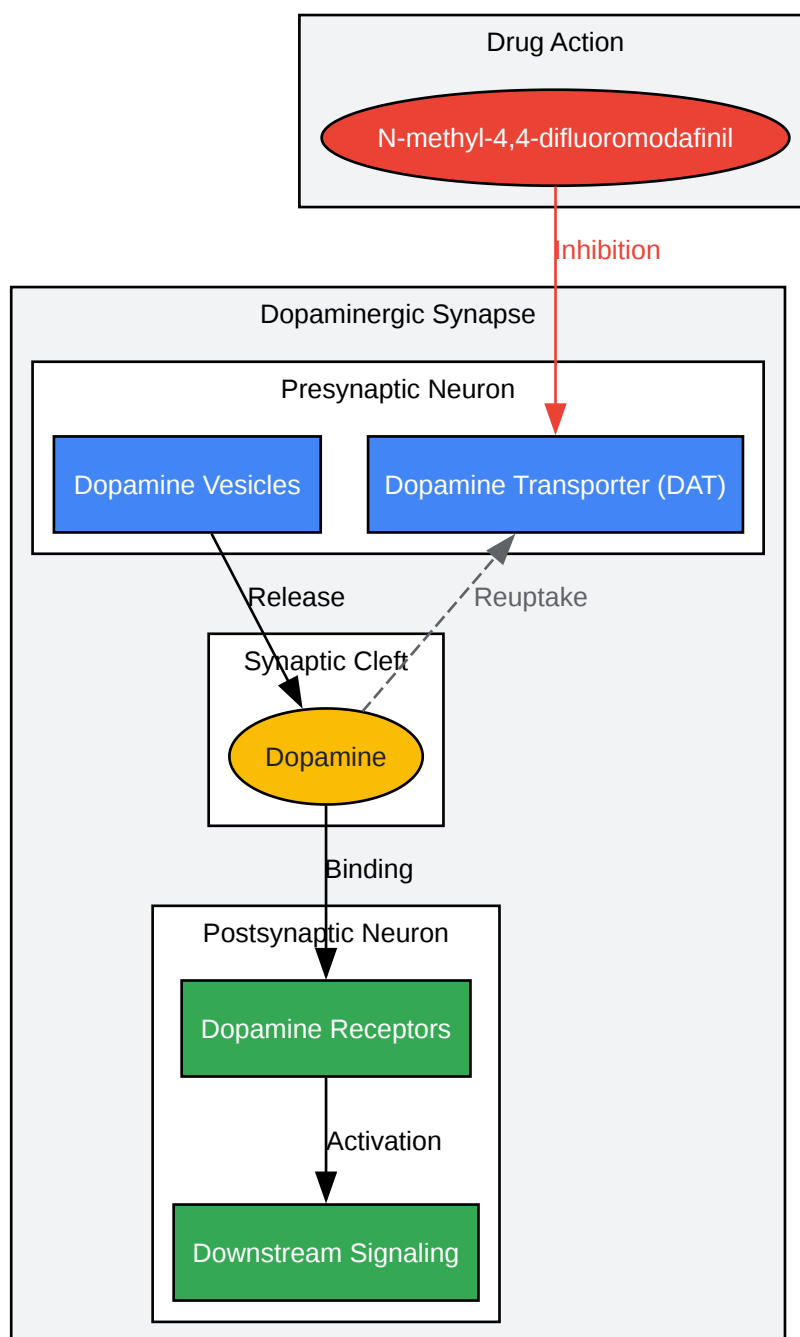
- Synthesis of Flmodafinil (2-[[bis(4-fluorophenyl)methyl]sulfinyl]acetamide): This would follow a similar pathway to modafinil synthesis, starting with the appropriate fluorinated precursors.
- N-methylation of Flmodafinil: The primary amide of flmodafinil would then be methylated to yield N-methyl-4,4-difluoromodafinil.

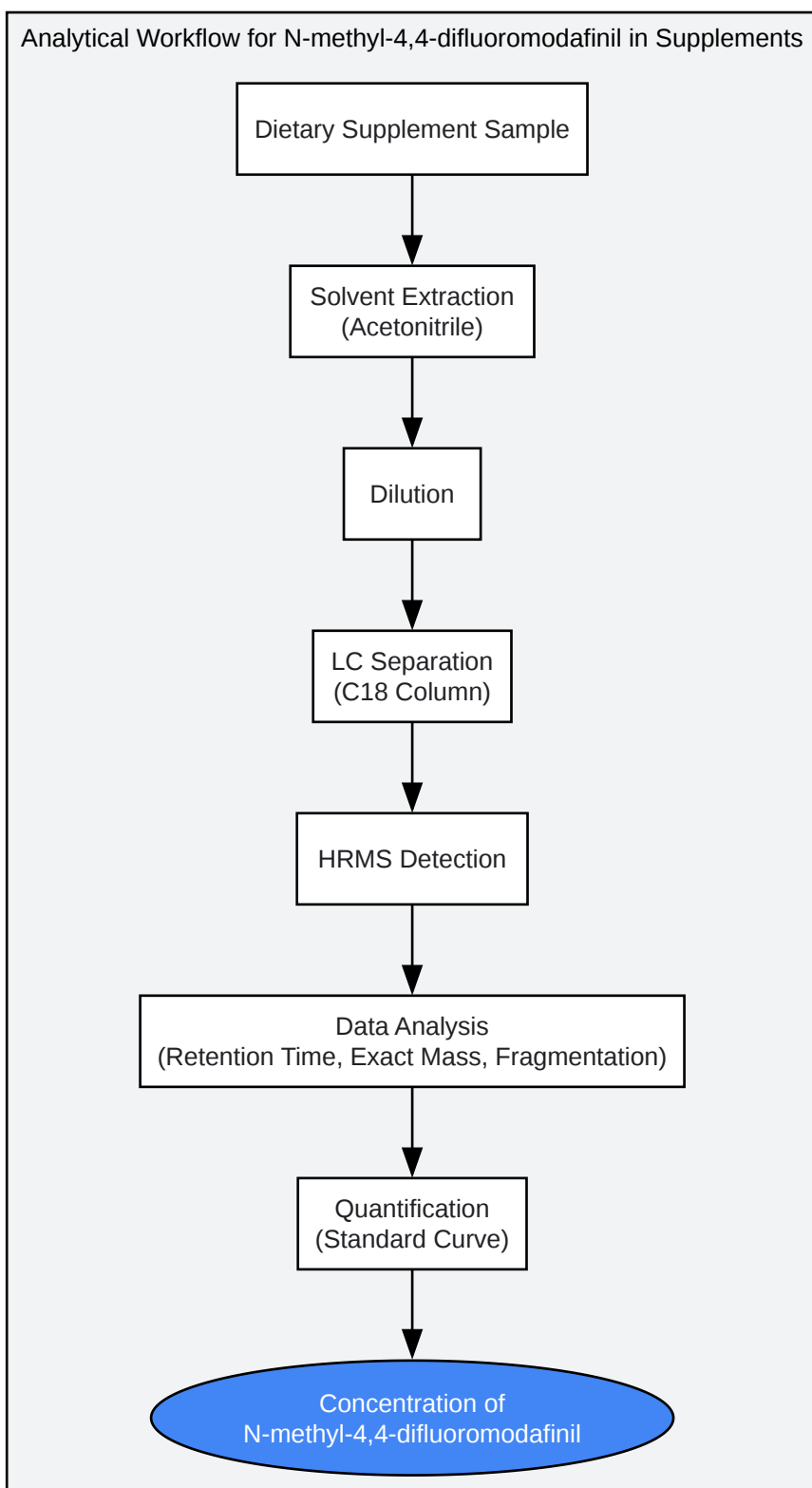
Various methods for the N-methylation of primary amides have been described in the organic chemistry literature.[6][7][8][9] A common approach involves the use of a methylating agent in the presence of a base.

## Illustrative Experimental Workflow

The following diagram illustrates a plausible workflow for the synthesis and purification of N-methyl-4,4-difluoromodafinil.







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